

Spectroscopic Data of Xerophilusin A: A Technical Guide

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Compound of Interest

Compound Name: *Xerophilusin A*

Cat. No.: B15590239

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the spectroscopic data for **Xerophilusin A**, a bioactive ent-kauranoid diterpenoid isolated from *Isodon xerophilus*. The information presented herein is essential for the identification, characterization, and further development of this natural product.

Mass Spectrometry (MS) Data

High-resolution mass spectrometry (HRMS) is a critical tool for determining the elemental composition of a molecule. The molecular formula for **Xerophilusin A** has been established through this method.

Ion	Calculated m/z	Observed m/z	Molecular Formula
$[\text{M}+\text{Na}]^+$	$\text{C}_{20}\text{H}_{28}\text{O}_5\text{Na}$	Not explicitly stated in search results	$\text{C}_{20}\text{H}_{28}\text{O}_5$

Note: While the search results confirm the use of mass spectrometry for structure elucidation, specific fragmentation patterns were not detailed in the available abstracts.

Nuclear Magnetic Resonance (NMR) Spectroscopy Data

The structure of **Xerophilusin A** was elucidated primarily through one-dimensional (¹H and ¹³C) and two-dimensional (COSY, HSQC, HMBC) NMR experiments. The following tables summarize the reported chemical shifts.

Table 2.1: ¹H NMR Spectroscopic Data for **Xerophilusin A**

Position	δ H (ppm)	Multiplicity	J (Hz)
Data not available in search results			

Table 2.2: ¹³C NMR Spectroscopic Data for **Xerophilusin A**

Position	δ C (ppm)
Data not available in search results	

Note: While the search results confirm that NMR data was used for the structural identification of **Xerophilusin A** by comparison with literature values, the specific chemical shift assignments were not available in the provided snippets. Researchers should refer to the primary literature for the complete dataset.

Experimental Protocols

The following sections describe the general methodologies employed for the acquisition of spectroscopic data for **Xerophilusin A** and related compounds, as inferred from the provided search results.

3.1. Isolation of **Xerophilusin A**

Xerophilusin A is a natural product isolated from the leaves of *Isodon xerophilus*. A typical isolation procedure involves:

- Extraction: The dried and powdered plant material is extracted with a suitable organic solvent, such as ethyl acetate (EtOAc).

- Fractionation: The crude extract is then subjected to chromatographic techniques to separate the components. This may involve column chromatography on silica gel or other stationary phases.
- Purification: Final purification of **Xerophilusin A** is achieved through techniques like preparative high-performance liquid chromatography (HPLC).

3.2. Mass Spectrometry

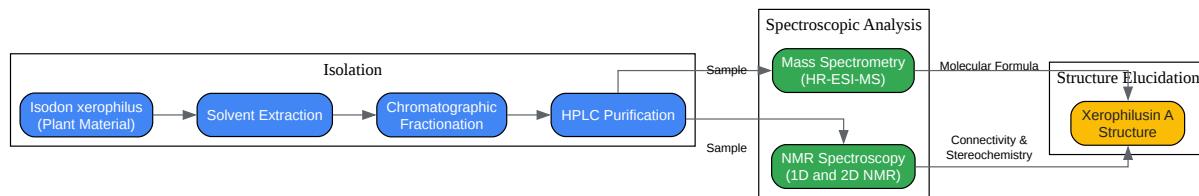
High-resolution mass spectra are typically acquired using an electrospray ionization (ESI) source coupled to a time-of-flight (TOF) or Orbitrap mass analyzer.

3.3. NMR Spectroscopy

NMR spectra are recorded on high-field spectrometers (e.g., 400 MHz or higher). Samples are dissolved in a suitable deuterated solvent, such as chloroform-d (CDCl_3) or methanol-d₄ (CD_3OD). Standard 1D and 2D NMR experiments, including ^1H , ^{13}C , DEPT, COSY, HSQC, and HMBC, are performed to establish the complete chemical structure and stereochemistry.

Workflow for Spectroscopic Analysis

The following diagram illustrates the typical workflow for the isolation and spectroscopic characterization of **Xerophilusin A**.



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Figure 1. Experimental workflow for the isolation and structural elucidation of **Xerophilusin A**.

Signaling Pathways

The search results indicate that **Xerophilusin A** exhibits biological activity, including cytotoxicity against various tumor cell lines[1]. However, the specific signaling pathways modulated by **Xerophilusin A** were not detailed in the provided information. Further research is required to elucidate its mechanism of action.

This technical guide summarizes the currently available spectroscopic information for **Xerophilusin A**. For complete and detailed datasets, researchers are encouraged to consult the primary scientific literature on the isolation and characterization of this compound.

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References

- 1. pubs.acs.org [pubs.acs.org]
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